

Application Notes and Protocols for Preparing SU5214 Stock Solution in DMSO

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Compound of Interest

Compound Name: SU5214

Cat. No.: B1681160

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Abstract

SU5214 is a synthetic molecule that functions as a potent inhibitor of the Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), also known as Kinase Insert Domain Receptor (KDR) or Fetal Liver Kinase 1 (Flk-1), with an IC_{50} of 14.8 μ M. It also exhibits inhibitory activity against the Epidermal Growth Factor Receptor (EGFR) with an IC_{50} of 36.7 μ M. Due to its role in modulating tyrosine kinase signal transduction, **SU5214** is a valuable tool in studying angiogenesis and related cellular processes.[1] Proper preparation and storage of **SU5214** stock solutions are crucial for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing **SU5214** stock solutions due to its high solubilizing capacity for many organic compounds. This document provides a detailed protocol for the preparation, storage, and handling of **SU5214** stock solutions in DMSO.

Data Presentation

Table 1: Chemical and Physical Properties of SU5214

Property	Value
Molecular Formula	C ₁₅ H ₁₃ NO ₂
Molecular Weight	251.28 g/mol
Appearance	Solid powder
CAS Number	220036-08-8

Table 2: Solubility of SU5214 in DMSO

Source	Reported Solubility	Molar Concentration	Notes
Source 1	2.51 mg/mL[1]	9.99 mM	Sonication is recommended to aid dissolution.[1]
Source 2	50 mg/mL	198.98 mM	Use of fresh, anhydrous DMSO is recommended as moisture can reduce solubility.

Note: The significant discrepancy in reported solubility may be due to differences in the purity of the compound, the quality and water content of the DMSO used, and the methods employed for dissolution (e.g., temperature, sonication). Researchers should start with the lower concentration and carefully observe solubility.

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	Up to 3 years	Protect from light and moisture.
DMSO Stock Solution	-20°C or -80°C	Up to 6 months at -20°C, longer at -80°C	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.

Experimental Protocols

Materials

- **SU5214** powder
- Anhydrous or molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM SU5214 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution. Calculations can be adjusted for different desired concentrations.

1. Calculation of Required Mass: To prepare 1 mL of a 10 mM stock solution:

- $\text{Mass (mg)} = \text{Molar Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$ (mg/g)

- Mass (mg) = 0.010 mol/L x 0.001 L x 251.28 g/mol x 1000 mg/g
- Mass (mg) = 2.5128 mg

2. Weighing **SU5214**:

- Wear appropriate PPE.[\[2\]](#)
- Tare a sterile, dry microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh out approximately 2.51 mg of **SU5214** powder into the tube. Record the exact weight.

3. Adding DMSO:

- Based on the actual weight of **SU5214**, calculate the precise volume of DMSO needed to achieve a 10 mM concentration.
 - Volume (μL) = [Mass (mg) / 251.28 (g/mol)] / 0.010 (mol/L) x 1,000,000 (μL/L)
- Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the tube containing the **SU5214** powder. It is crucial to use fresh, high-quality DMSO as it is hygroscopic and absorbed moisture can affect solubility.

4. Dissolution:

- Securely cap the tube.
- Vortex the solution vigorously for 1-2 minutes.
- Visually inspect the solution for any undissolved particles. If particles remain, sonicate the tube for 5-10 minutes in a water bath sonicator. Gentle warming (up to 37°C) can also aid dissolution, but care should be taken to avoid degradation of the compound.

5. Storage and Handling:

- Once the **SU5214** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected (amber) microcentrifuge tubes. This is critical to avoid

repeated freeze-thaw cycles which can degrade the compound.

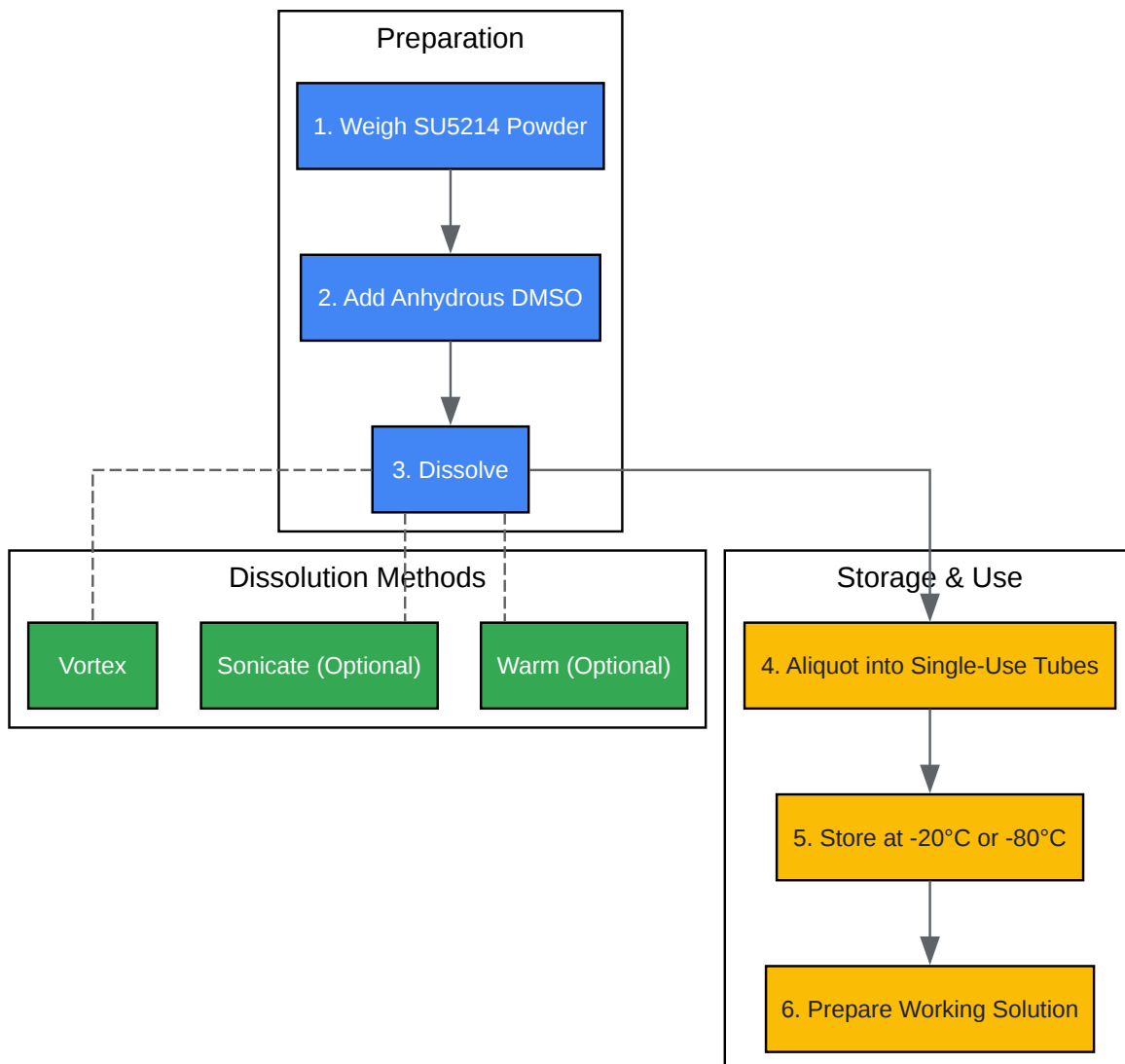
- Clearly label the aliquots with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -20°C or -80°C.

6. Preparation of Working Solutions:

- When preparing working solutions for cell-based assays, it is recommended to perform serial dilutions of the DMSO stock in DMSO first, before adding the final diluted solution to the aqueous medium. This helps to prevent precipitation of the compound.
- The final concentration of DMSO in cell culture media should typically be kept below 0.5% (v/v) to avoid solvent-induced cytotoxicity. Always include a vehicle control (media with the same final concentration of DMSO) in your experiments.

Visualizations

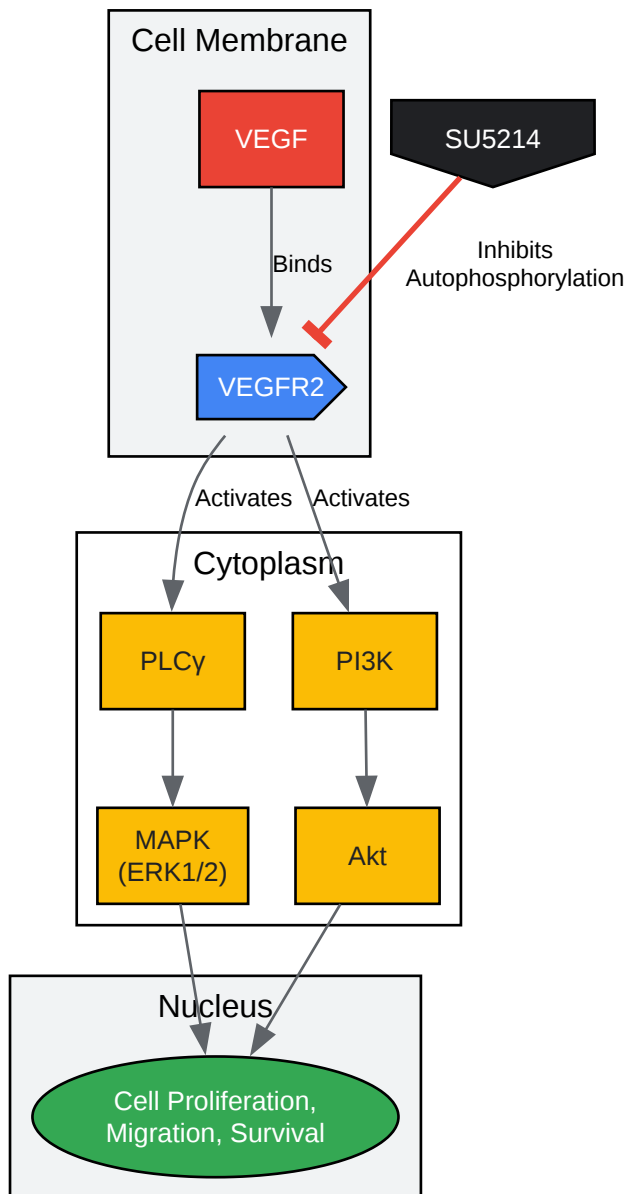
Experimental Workflow for SU5214 Stock Solution Preparation



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Caption: Workflow for preparing **SU5214** stock solution.

Simplified VEGFR2 Signaling Pathway and SU5214 Inhibition



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Caption: **SU5214** inhibits VEGFR2 signaling.

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References

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